

# Application Notes and Protocols: 4-Nitrophenyl Chloroacetate as an Acylating Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-Nitrophenyl chloroacetate*

Cat. No.: *B1200777*

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## Introduction

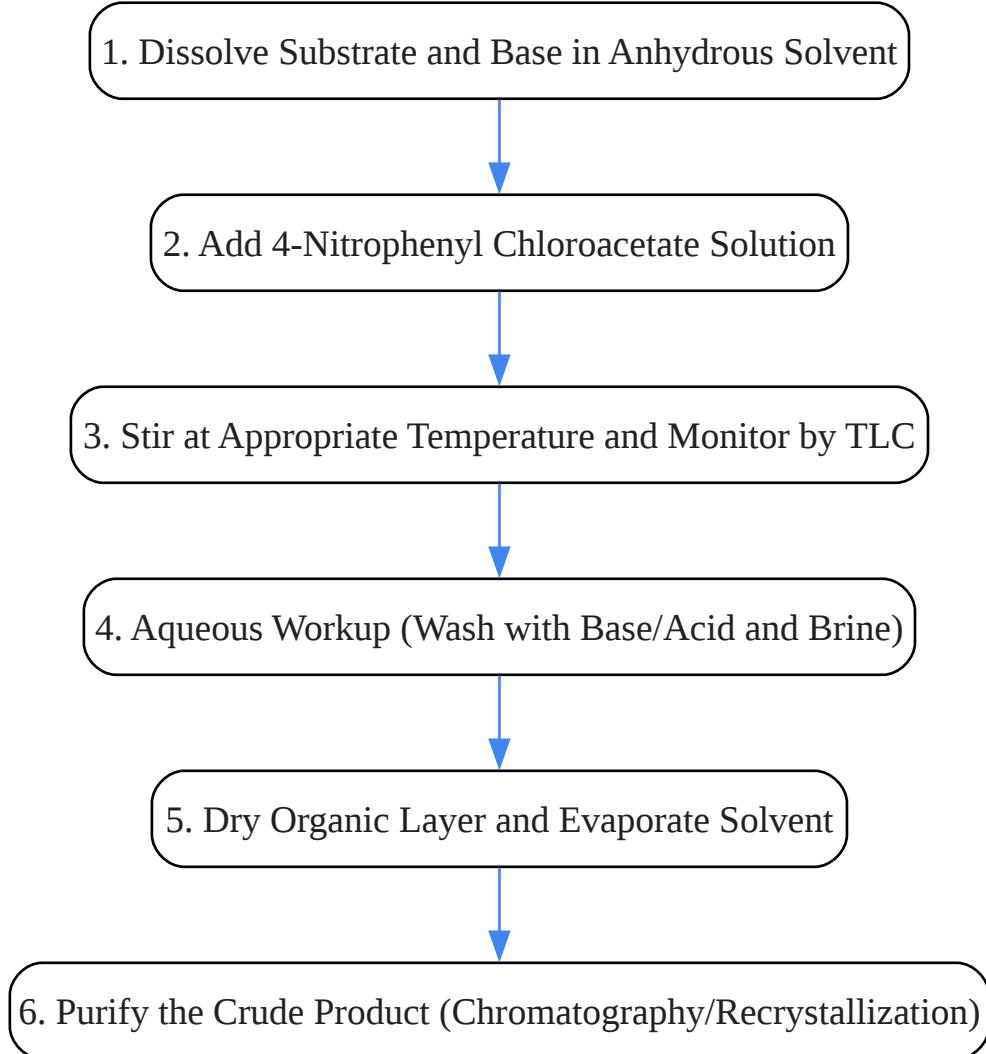
**4-Nitrophenyl chloroacetate** is a versatile acylating agent employed in organic synthesis for the introduction of the chloroacetyl group onto nucleophilic substrates such as amines, alcohols, and thiols. The presence of the electron-withdrawing nitro group on the phenyl ring activates the ester linkage, making the carbonyl carbon highly susceptible to nucleophilic attack. The resulting chloroacetylated products are valuable intermediates in medicinal chemistry and drug development, serving as precursors for the synthesis of various pharmaceuticals and as reactive handles for bioconjugation. The chloroacetyl group can be readily displaced by nucleophiles, such as the thiol group of cysteine residues in peptides and proteins, to form stable thioether linkages. This application note provides detailed protocols for the use of **4-nitrophenyl chloroacetate** as an acylating agent and summarizes typical reaction parameters.

## Chemical Properties

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>6</sub> CINO <sub>4</sub>
Molecular Weight	215.59 g/mol
Appearance	Light yellow powder
Melting Point	73-75 °C
CAS Number	777-84-4
Solubility	Soluble in common organic solvents such as DCM, THF, and acetonitrile.
Storage	Store in a cool, dry place away from moisture.

## Reaction Mechanism

The acylation reaction with **4-nitrophenyl chloroacetate** proceeds via a nucleophilic acyl substitution mechanism. The nucleophile (e.g., an amine or an alcohol) attacks the electrophilic carbonyl carbon of the chloroacetate. This is followed by the departure of the 4-nitrophenolate anion, a relatively good leaving group due to the stabilizing effect of the nitro group. A base is typically added to neutralize the acidic proton from the nucleophile and any liberated HCl.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)